

An In-depth Technical Guide to Calcium Thiosulfate (CAS Number: 10124-41-1)

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Compound of Interest		
Compound Name:	Calcium thiosulfate	
Cat. No.:	B158258	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Calcium thiosulfate, identified by the CAS number 10124-41-1, is an inorganic compound with a growing portfolio of applications across various scientific disciplines. While extensively utilized in agriculture as a fertilizer and soil amendment, its unique chemical properties are garnering increasing interest in the biomedical and pharmaceutical fields. This technical guide provides a comprehensive overview of calcium thiosulfate, focusing on its chemical and physical characteristics, synthesis methodologies, and established and prospective applications in drug development and clinical research. Detailed experimental protocols and visual representations of key mechanisms are included to facilitate a deeper understanding and application of this versatile compound.

Chemical and Physical Properties

Calcium thiosulfate is a white crystalline powder, though it is often supplied commercially as a clear aqueous solution.[1] The anhydrous form has a molecular weight of 152.21 g/mol .[2] It is freely soluble in water but practically insoluble in alcohol.[2] The hexahydrate form (CaS₂O₃·6H₂O) is known to be unstable when dry, decomposing on standing to form a yellow crust; it is more stable when kept damp and stored at low temperatures.[2]



Property	Value	References
CAS Number	10124-41-1	[3]
Molecular Formula	CaS ₂ O ₃	[3]
Molecular Weight	152.21 g/mol	[2]
Appearance	White crystalline powder or clear solution	[1][4]
Solubility	Freely soluble in water; practically insoluble in alcohol	[2]
Density (hexahydrate)	1.87 g/cm ³	[2]
pH (solution)	6.5 - 8.0	[5]

Synthesis of Calcium Thiosulfate

Several methods for the synthesis of **calcium thiosulfate** have been documented, ranging from laboratory-scale preparations to industrial production processes. The choice of method often depends on the desired purity and scale of production.

Metathesis Reaction

A common laboratory and industrial method involves a metathesis (double displacement) reaction between a soluble calcium salt and a soluble thiosulfate salt.

Experimental Protocol: Metathesis Reaction of Calcium Chloride and Sodium Thiosulfate

- Materials: Calcium chloride (CaCl₂), Sodium thiosulfate (Na₂S₂O₃), distilled water, Berkefeld filter (or equivalent).
- Procedure:
 - 1. Prepare separate aqueous solutions of calcium chloride and sodium thiosulfate.
 - 2. Slowly add the sodium thiosulfate solution to the calcium chloride solution with constant stirring. A precipitate of sodium chloride (NaCl) will form.



- 3. Allow the reaction mixture to stand to ensure complete precipitation of the sodium chloride.
- 4. Filter the mixture to separate the aqueous **calcium thiosulfate** solution from the solid sodium chloride. For high-purity solutions suitable for therapeutic applications, filtration through a Berkefeld filter is recommended to remove any traces of elemental sulfur.[6]
- 5. The resulting solution can be used directly or concentrated under vacuum if a solid product is desired. Recrystallization from water by the addition of a water-miscible organic liquid can be performed for further purification.[6]

Oxidation of Calcium Polysulfide (Lime Sulfur)

For large-scale production, the oxidation of calcium polysulfide, commonly known as lime sulfur, is an efficient method.

Experimental Protocol: Oxidation of Lime Sulfur

- Materials: Calcium hydroxide (Ca(OH)2), Sulfur (S), Water, Oxygen source.
- Procedure:
 - 1. Prepare a slurry of calcium hydroxide in water.
 - 2. Add elemental sulfur to the slurry and heat the mixture to form a solution of calcium polysulfide (lime sulfur).[7]
 - 3. Cool the reaction mixture to a suitable temperature for oxidation (temperatures above 75°C should be avoided to prevent decomposition of the product).[7]
 - 4. Introduce an oxidant, typically oxygen or air, into the reaction mixture under controlled conditions to oxidize the calcium polysulfide to **calcium thiosulfate**.[7]
 - 5. The resulting suspension is then filtered to remove any solid byproducts, yielding a clear calcium thiosulfate solution.[7]

Analytical Methods



The concentration and purity of **calcium thiosulfate** solutions can be determined using various analytical techniques.

Analytical Method	Description	
Iodometric Titration	A classic titrimetric method where the thiosulfate ion is oxidized by a standard solution of iodine. The endpoint is typically detected using a starch indicator.	
Ion Chromatography (IC)	A powerful technique for the separation and quantification of ionic species. It can be used to determine the concentration of thiosulfate and other anions in a sample.[8]	
Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES)	Used for the elemental analysis of calcium to determine the concentration of the calcium component of the salt.	

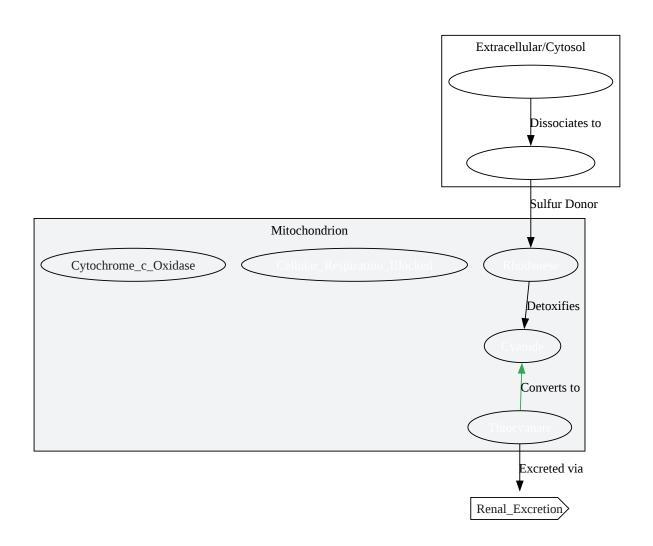
Applications in Research and Drug Development

While the agricultural applications of **calcium thiosulfate** are well-established, its potential in the biomedical field is an active area of research. Much of the clinical research has been conducted with sodium thiosulfate; however, the therapeutic action is primarily attributed to the thiosulfate anion.

Cyanide Poisoning Antidote

Calcium thiosulfate has been investigated as a potential antidote for cyanide poisoning.[9][10] The thiosulfate ion acts as a sulfur donor for the mitochondrial enzyme rhodanese, which detoxifies cyanide by converting it to the much less toxic thiocyanate, which is then excreted in the urine.[11]





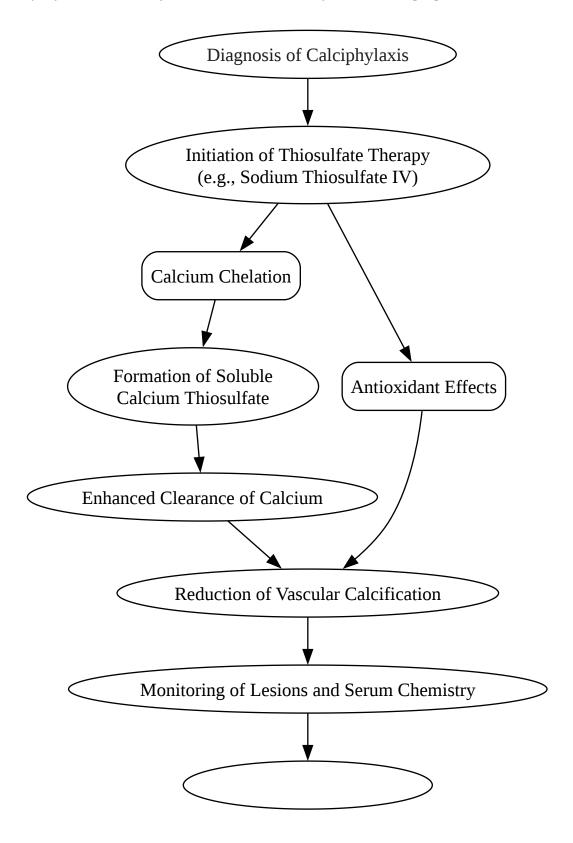
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Treatment of Calciphylaxis

Calciphylaxis, or calcific uremic arteriolopathy, is a rare and severe condition characterized by the calcification of small blood vessels. Sodium thiosulfate has been used off-label for its



treatment, and the proposed mechanism involves the chelation of calcium to form soluble **calcium thiosulfate**, which can be cleared from the body.[12] Additionally, thiosulfate exhibits antioxidant properties that may contribute to its therapeutic effect.[13]

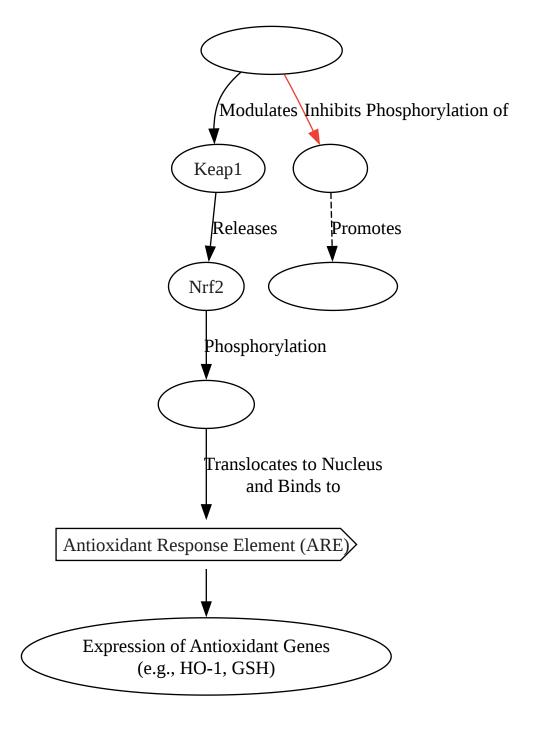




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Antioxidant Properties and Cytoprotective Effects

Thiosulfate is a metabolite of hydrogen sulfide (H₂S), a known signaling molecule with antioxidant properties. Thiosulfate itself has been shown to possess cytoprotective effects against oxidative stress. It can activate the Nrf2 antioxidant response pathway and inhibit proapoptotic signaling pathways.[14]





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Safety and Handling

Calcium thiosulfate is generally considered to be of low toxicity. However, as with any chemical, appropriate safety precautions should be taken.

- Handling: Wear appropriate personal protective equipment, including safety glasses and gloves. Avoid inhalation of dust or mists.[15]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers.
- Incompatibilities: Avoid contact with strong acids and oxidizing agents.

Conclusion

Calcium thiosulfate is a compound with a well-defined chemical profile and a range of established and emerging applications. For researchers and professionals in drug development, the therapeutic potential of the thiosulfate ion as an antioxidant and a chelating agent presents exciting opportunities for further investigation. The detailed protocols and mechanistic diagrams provided in this guide serve as a foundational resource for future research and development involving this versatile molecule.

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